

Diundecyl Phthalate-d4: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Diundecyl phthalate-d4*

Cat. No.: *B12425712*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **Diundecyl phthalate-d4** (DUP-d4). The information is compiled to assist researchers, scientists, and professionals in drug development in the safe handling, storage, and use of this compound. Given the limited specific data for the deuterated form, this guide primarily relies on the well-established safety profile of its non-deuterated analogue, Diundecyl phthalate (DUP), with specific properties of DUP-d4 included where available.

Chemical and Physical Properties

Diundecyl phthalate-d4 is a deuterated version of Diundecyl phthalate, a high molecular weight phthalate ester. The "d4" designation signifies the presence of four deuterium atoms on the aromatic ring, which makes it a valuable internal standard for mass spectrometry applications.^[1] It is characterized as a colorless, oily, and odorless liquid that is insoluble in water.^[1]

| Property | Value | Reference |
|---|---|-----------|
| Molecular Formula | C ₃₀ H ₄₆ D ₄ O ₄ | [1][2] |
| Molecular Weight | 478.74 g/mol | [1][2] |
| Appearance | Oily, colorless liquid | [1][3] |
| Odor | Odorless | [1][3] |
| Melting Point | 35.5 °C | [3] |
| Boiling Point | 472.6 °C at 760 mmHg | [4] |
| Flash Point | 254.1 °C | [4] |
| Density | 0.958 g/cm ³ | [4] |
| Solubility in Water | Insoluble (<1 mg/ml at 70° F) | [4] |
| n-octanol/water Partition Coefficient (log Kow) | 11.49 (estimated) | [4] |
| Vapor Pressure | 1.22 x 10 ⁻⁹ mm Hg at 25 °C (estimated) | [4] |

Toxicological Data

Toxicological data for **Diundecyl phthalate-d4** is not extensively available. Therefore, the data for the non-deuterated Diundecyl phthalate is presented as a surrogate.

| Endpoint | Species | Route | Value | Reference |
|----------------------------------|--|------------|--------------------------|---------------------|
| Acute Oral Toxicity (LD50) | Rat | Oral | > 15 g/kg | [4] |
| Acute Inhalation Toxicity (LC50) | Rat | Inhalation | > 1.8 mg/L for 6 hours | [4] |
| Acute Dermal Toxicity (LD50) | Rabbit | Dermal | > 7,900 mg/kg | [5] |
| Skin Irritation | Human and Rabbit | Dermal | No to minimal irritation | [5] |
| Eye Irritation | Rabbit | Ocular | Minimal irritation | [6] |
| Skin Sensitization | Human | Dermal | Not a sensitizer | [6] |
| Carcinogenicity | No data available. Not identified as a probable, possible, or confirmed human carcinogen by IARC. | | | [7] |
| Reproductive Toxicity | No definitive data available. Some studies on rats showed increased relative testes weight at high doses, but these were within historical control ranges. | | | [6] |

Experimental Protocols

Detailed experimental protocols for the toxicological studies are not fully described in the available safety data sheets. However, the following outlines general methodologies typically employed for such assessments.

Acute Oral Toxicity (LD50) - Rat (General Protocol):

- Fasted rats are administered a single dose of the test substance via oral gavage.
- A range of doses is used across different groups of animals.
- The animals are observed for a period of 14 days for signs of toxicity and mortality.
- The LD50, the dose estimated to be lethal to 50% of the animals, is calculated.

Acute Inhalation Toxicity (LC50) - Rat (General Protocol):

- Rats are placed in an inhalation chamber.
- The test substance is dispersed in the air as a vapor or aerosol at a specific concentration.
- Animals are exposed for a defined period, typically 4 to 6 hours.
- Following exposure, the animals are observed for 14 days for toxic effects and mortality.
- The LC50, the concentration in air estimated to be lethal to 50% of the animals, is determined.

Dermal Irritation - Rabbit (General Protocol):

- A small area of skin on the back of the rabbit is shaved.
- A specific amount of the test substance is applied to the shaved skin and covered with a gauze patch.
- The patch is left in place for a specified duration, typically 4 hours.

- After removal of the patch, the skin is evaluated for signs of irritation (redness, swelling) at various time points.

Handling and Safety Precautions

Engineering Controls:

- Handle in a well-ventilated place.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[4]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4]

General Hygiene:

- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.

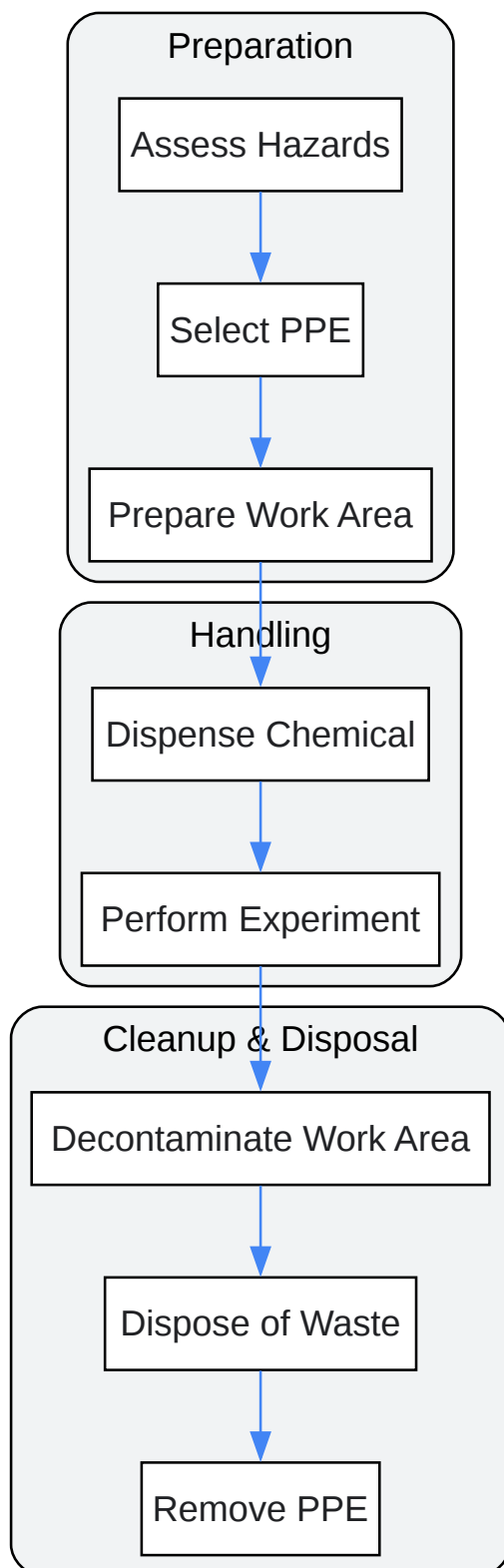
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing acids, alkali metals, and hydrides.[1][4]

Spill and Leak Procedures:

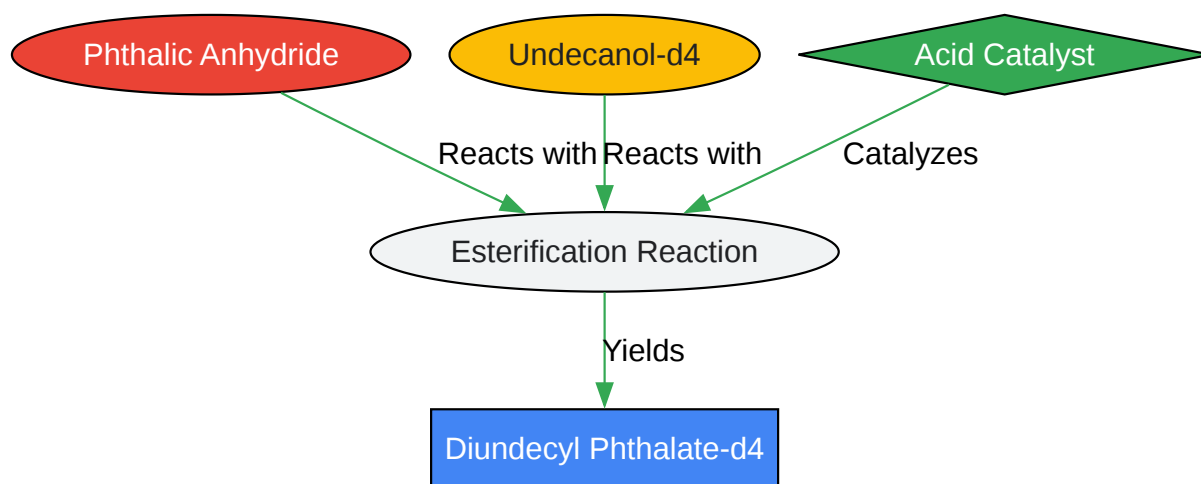
- Remove all sources of ignition.[4]
- Use absorbent material to collect the spilled substance.[3]
- Place the collected material in a suitable, closed container for disposal.[4]

Visualizations



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Caption: General Laboratory Safety Workflow for Handling **Diundecyl Phthalate-d4**.



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Caption: Synthesis Pathway of **Diundecyl Phthalate-d4**.

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